

Physical properties of Ethyl 3-azidopropanoate (e.g., melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-azidopropanoate

Cat. No.: B2940946

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An In-depth Technical Guide to Ethyl 3-azidopropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical properties of **Ethyl 3-azidopropanoate**. Due to the limited availability of experimental data for this specific compound in publicly accessible databases, this document provides information on the closely related precursor, 3-azidopropanoic acid, and outlines a general synthetic methodology for the preparation of ethyl esters from carboxylic acids.

Physical Properties

Direct experimental data for the melting and boiling points of **Ethyl 3-azidopropanoate** are not readily available in the surveyed literature and chemical databases. However, physical properties for the parent carboxylic acid, 3-azidopropanoic acid, are documented and presented below for reference.

Table 1: Physical Properties of 3-azidopropanoic acid

Property	Value
Molecular Formula	C ₃ H ₅ N ₃ O ₂
Molecular Weight	115.09 g/mol
CAS Number	18523-47-2
Melting Point	Not available
Boiling Point	Not available

Data sourced from publicly available chemical databases.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis and purification of **Ethyl 3-azidopropanoate** is not available in the public domain. However, a standard and widely utilized method for the synthesis of ethyl esters from their corresponding carboxylic acids is the Fischer esterification. This reaction involves the acid-catalyzed esterification of a carboxylic acid with an alcohol.

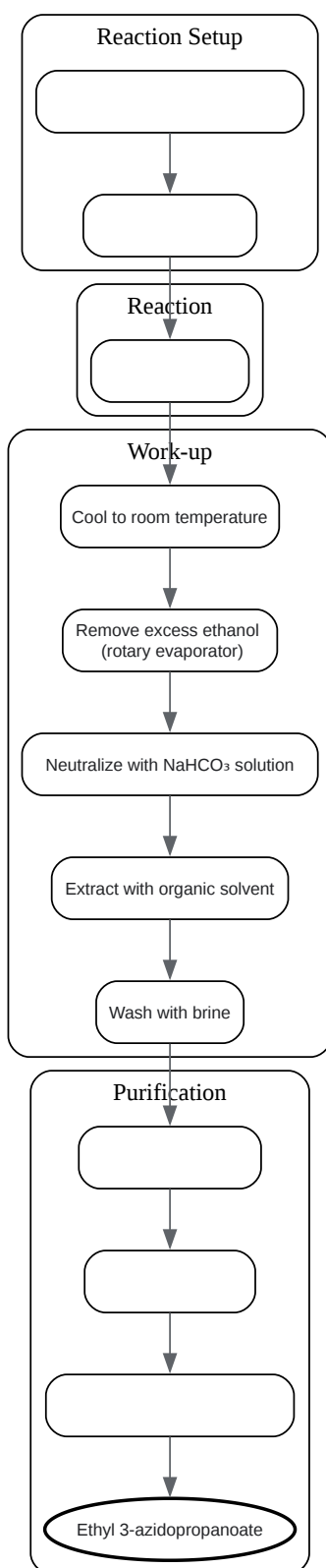
General Protocol for Fischer Esterification of 3-azidopropanoic acid:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 3-azidopropanoic acid and a significant excess of anhydrous ethanol. The ethanol acts as both a reactant and the solvent.
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid, to the reaction mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is deemed complete, cool the mixture to room temperature. The excess ethanol is typically removed under reduced pressure using a rotary evaporator.

- **Neutralization:** The remaining mixture is diluted with an organic solvent (e.g., diethyl ether or ethyl acetate) and washed with a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted carboxylic acid. This is followed by washing with brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude **ethyl 3-azidopropanoate**.
- **Purification:** The crude ester can be purified by fractional distillation under reduced pressure to obtain the final product.

Visualizations

To illustrate the general experimental procedure for the synthesis of **Ethyl 3-azidopropanoate** via Fischer esterification, the following workflow diagram is provided.



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General workflow for the synthesis of **Ethyl 3-azidopropanoate**.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com